

An In-depth Technical Guide to the Physical Properties of Methyl 5-hexenoate

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Compound of Interest

Compound Name: Methyl 5-hexenoate

Cat. No.: B1584880

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This guide provides a comprehensive overview of the key physical properties of **Methyl 5-hexenoate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development who require accurate and detailed information for their work. This document outlines the experimentally determined values for these properties and provides detailed protocols for their measurement.

Physical Properties of Methyl 5-hexenoate

Methyl 5-hexenoate is a colorless liquid with the molecular formula $C_7H_{12}O_2$. A summary of its key physical properties is presented in the table below.

Property	Value	Units
Boiling Point	157	°C[1][2]
Density	0.91	g/cm ³ [1][2]

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the boiling point and density of a liquid compound such as **Methyl 5-hexenoate**.

2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This can be determined using several methods, including the micro-reflux method, which is suitable for small sample volumes.

Micro-Reflux Method:

- **Sample Preparation:** Approximately 0.5 mL of the liquid sample (**Methyl 5-hexenoate**) is placed into a small test tube. A small magnetic stir bar is added to ensure even heating and prevent bumping.[3][4]
- **Apparatus Setup:** The test tube is securely clamped within a heating block placed on a hot plate stirrer. A thermometer is positioned with its bulb approximately 1 cm above the surface of the liquid.[3][4]
- **Heating and Observation:** The sample is gently heated while being stirred. The liquid will begin to boil, and its vapor will condense on the cooler, upper part of the test tube, creating a reflux ring.[3][4]
- **Temperature Measurement:** The thermometer bulb should be level with this reflux ring to obtain an accurate reading of the boiling point. The temperature at which the vapor and liquid phases are in equilibrium is recorded as the boiling point.[3][4] The reading should remain stable during gentle reflux.[4]
- **Cooling:** Once the boiling point is recorded, the heating is stopped, and the apparatus is allowed to cool.

Capillary Method:

An alternative method involves using a capillary tube.[5][6]

- **Preparation:** A small amount of the liquid is placed in a larger tube, and a smaller, inverted capillary tube is placed inside.
- **Heating:** The setup is heated, and as the temperature rises, air trapped in the capillary tube is expelled, followed by the vapor of the liquid.[6]

- Observation: A continuous stream of bubbles will emerge from the capillary tube when the liquid's boiling point is reached.[3][6]
- Measurement: The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[3][6]

2.2. Determination of Density

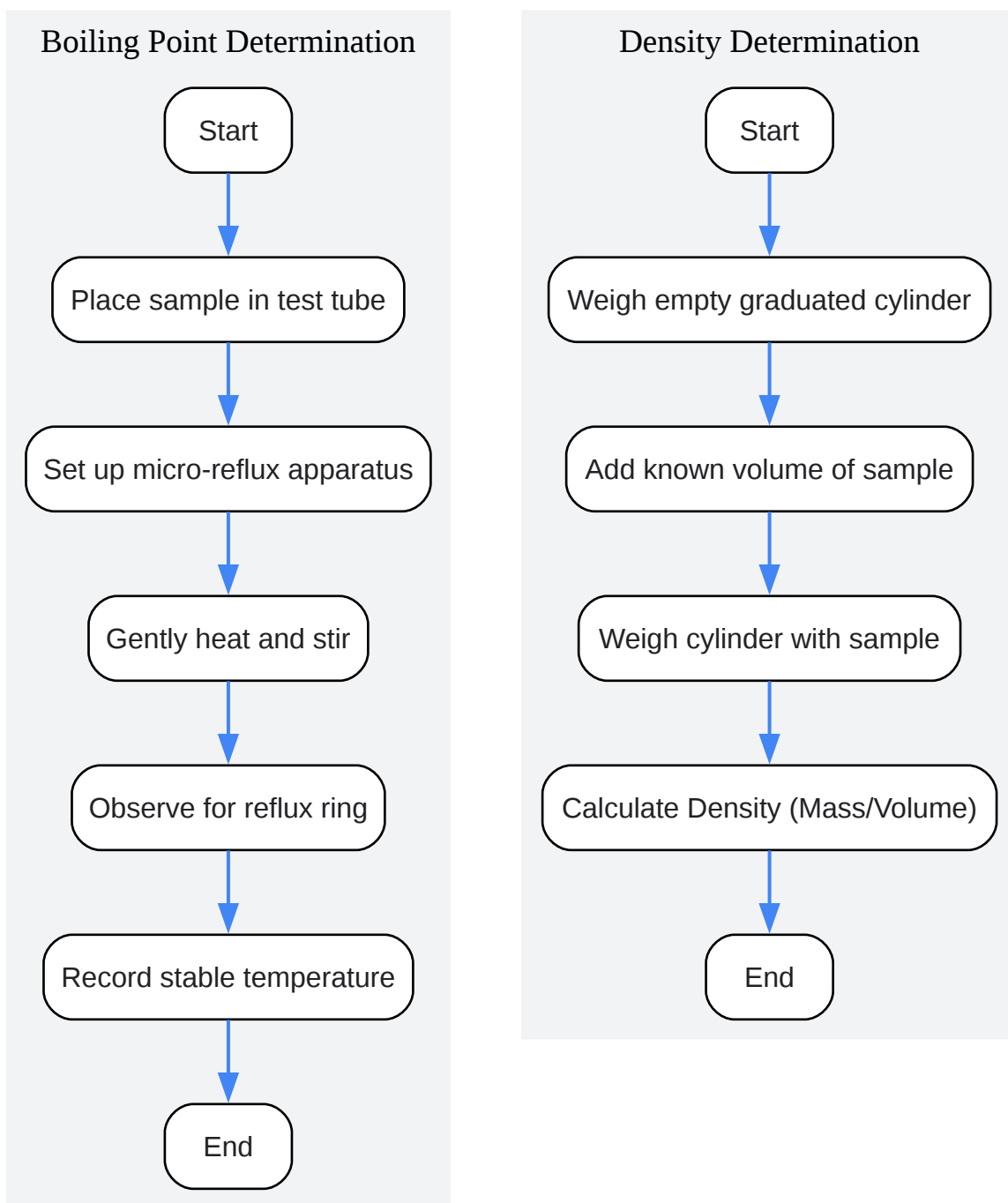
Density is the mass of a substance per unit volume. For a liquid, it can be determined by measuring the mass of a known volume.

Method using a Graduated Cylinder and Balance:

- Mass of Empty Container: The mass of a clean, dry graduated cylinder is measured using an analytical balance.
- Volume Measurement: A specific volume of **Methyl 5-hexenoate** (e.g., 10 mL) is carefully added to the graduated cylinder. The volume should be read at the bottom of the meniscus with the eye level to the marking to avoid parallax error.[7]
- Mass of Container and Liquid: The mass of the graduated cylinder containing the liquid is then measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid. The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [7][8]

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **Methyl 5-hexenoate**.



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Experimental workflow for physical property determination.

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